

# A Comparative Analysis of Detonation Velocities in Primary Explosives

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## Compound of Interest

Compound Name: *Lead styphnate*

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For researchers, scientists, and professionals in energetic materials development, the detonation velocity of a primary explosive is a critical performance parameter. It dictates the explosive's brisance and its effectiveness in initiating secondary explosives. This guide provides a comparative overview of the detonation velocities of common primary explosives, supported by experimental data and detailed methodologies for their measurement.

The speed at which a detonation wave propagates through an explosive material is known as its detonation velocity. This characteristic is a key indicator of an explosive's performance and is influenced by factors such as the explosive's density, particle size, and the degree of confinement.<sup>[1]</sup> High explosives are characterized by a supersonic detonation front, in contrast to low explosives that undergo a subsonic deflagration.<sup>[2]</sup>

## Comparative Detonation Velocities of Primary Explosives

The following table summarizes the detonation velocities of several common primary explosives. It is important to note that these values can vary based on the experimental conditions, particularly the density of the explosive charge.

Explosive Compound	Abbreviation	Test Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)
Lead Azide	LA	4.71 (crystal)	~5,000
Lead Azide	LA	Not Specified	4,726 ± 8
Silver Azide	AgN <sub>3</sub>	4.81 (crystal)	Not Specified
Diazodinitrophenol	DDNP	1.63	7,100
Lead Styphnate	2.90	5,200	
Mercury Fulminate	High Density	4,000 - 5,000	
Mercury Fulminate	High Density	1,500 - 1,700	

Note: The detonation velocity of both lead azide and mercury fulminate can exhibit different ranges depending on the loading density and initiation vigor. Research has shown that at high densities, these primary explosives can have propagation rates in the lower range of 1,200 to 1,700 m/s in addition to their higher detonation velocities.

## Experimental Protocols for Measuring Detonation Velocity

A variety of methods have been developed to accurately measure the detonation velocity of explosives. These range from historical, yet still relevant, techniques to modern, high-precision optical methods.

### 1. The Dautriche Method

The Dautriche method is a classic and straightforward technique for determining the detonation velocity of an explosive.<sup>[3]</sup> It relies on the collision of two detonation waves initiated at opposite ends of a detonating cord of a known velocity.<sup>[4][5]</sup>

Experimental Procedure:

- A column of the explosive to be tested is prepared in a tube or cartridge.<sup>[3]</sup>

- Two detonating cords of a precisely known detonation velocity are inserted into the explosive charge at a measured distance apart, which constitutes the measuring length.[\[3\]](#)
- The other ends of the detonating cords are brought together and placed on a lead or steel plate.[\[3\]](#)
- The main explosive charge is initiated at one end.[\[5\]](#)
- The detonation of the main charge initiates the two detonating cords at different times.
- The two detonation waves in the cords travel towards each other and collide, leaving a distinct mark on the witness plate.[\[4\]](#)
- The position of this collision mark relative to the midpoint between the two cord ends allows for the calculation of the detonation velocity of the test explosive.[\[3\]](#)[\[4\]](#)

## 2. High-Speed Photography

Direct visual observation of the detonation front as it propagates through an explosive is possible with the use of high-speed streak and framing cameras.[\[4\]](#)

### Experimental Procedure:

- The explosive charge is set up, often in a transparent container to allow for clear imaging.[\[6\]](#)
- A high-speed camera is positioned to record the detonation event.
- The explosive is initiated.
- The camera captures a continuous record of the luminous detonation front as it moves through the explosive.
- By analyzing the distance the front travels over a known time interval from the captured images, the detonation velocity can be calculated.[\[4\]](#)

## 3. Modern Optical and Electronic Methods

Contemporary techniques offer higher precision and continuous measurement of detonation velocity.

- Photonic Doppler Velocimetry (PDV): This laser-based interferometric method measures the velocity of a moving surface by detecting the Doppler shift in the reflected laser light.[7] It provides a continuous velocity record of the detonation front.[7]
- Chirped Fiber Bragg Gratings (CFBGs): These optical fiber sensors are embedded within the explosive charge.[8] As the detonation front propagates, it physically alters the grating, causing a change in the reflected light spectrum. This change is directly correlated to the position of the detonation front, allowing for a continuous measurement of its velocity.[8]
- Electrical Probes: Methods using shorting pins or ionization probes placed at known distances within the explosive are also common.[9] The passage of the detonation front triggers these probes, and the time interval between activations is used to calculate the velocity.[6]

## Experimental Workflow for the Dautriche Method

The following diagram illustrates the logical workflow for determining detonation velocity using the Dautriche method.



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### Workflow for the Dautriche Method

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